

Benzoyl Chloride-¹³C₇ CAS number and safety data

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Compound of Interest

Compound Name: Benzoyl Chloride-¹³C₇

CAS No.: 1346605-13-7

Cat. No.: B584762

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Executive Summary

Benzoyl Chloride-¹³C₇ (C₆H₅COCl, with all seven carbon atoms substituted by the stable isotope ¹³C) is a specialized derivatizing agent used primarily in quantitative liquid chromatography-tandem mass spectrometry (LC-MS/MS). By introducing a hydrophobic benzoyl moiety with a precise mass shift (+7 Da) relative to the unlabeled reagent, it serves as an ideal stable isotope-labeled internal standard (SIL-IS) for the quantification of polar metabolites, including neurochemicals, polyamines, and steroids. This guide details its identification, rigorous safety handling, and experimental application in drug development.

Identity & Physicochemical Profile

The ¹³C₇ isotopologue is chemically equivalent to its unlabeled counterpart but distinct in mass spectrometry due to the uniform carbon labeling.

Property	Data
Chemical Name	Benzoyl Chloride-13C7 (Per-13C-labeled)
CAS Number	1346605-13-7 (Specific to 13C7) / 98-88-4 (Unlabeled Parent)
Molecular Formula	$^{13}\text{C}_7\text{H}_5\text{ClO}$
Molecular Weight	~147.52 g/mol (vs. 140.57 unlabeled)
Appearance	Colorless to slightly yellow fuming liquid
Solubility	Soluble in ether, benzene, CS_2 ; Decomposes in water
Boiling Point	~198 °C (Parent)
Mass Shift	+7 Da (M+7) relative to unlabeled Benzoyl Chloride

Safety Data & Handling Protocols

Critical Warning: Benzoyl chloride (and its isotopes) is a lachrymator and corrosive.[1] It reacts violently with water and protic solvents.[2]

Hazard Classification (GHS)

- Skin Corrosion/Irritation: Category 1B (H314) - Causes severe skin burns and eye damage. [3]
- Acute Toxicity (Inhalation): Category 3 (H331) - Toxic if inhaled.
- Acute Toxicity (Oral/Dermal): Category 4 (H302/H312).
- Sensitization: Skin Sensitizer Category 1 (H317).

Storage & Stability

- Atmosphere: Must be stored under inert gas (Argon or Nitrogen). Moisture exposure causes hydrolysis to Benzoic Acid-13C7 and HCl.

- Temperature: Store at +2°C to +8°C.
- Segregation: Keep away from oxidizers, alcohols, and amines until reaction is intended.

Emergency Response

- Inhalation: Move to fresh air immediately. Oxygen may be required.[4]
- Skin Contact: Wash immediately with polyethylene glycol 400 (Roticlean) or copious water for >15 mins.
- Spill: Do not use water. Absorb with dry earth, sand, or non-combustible material.

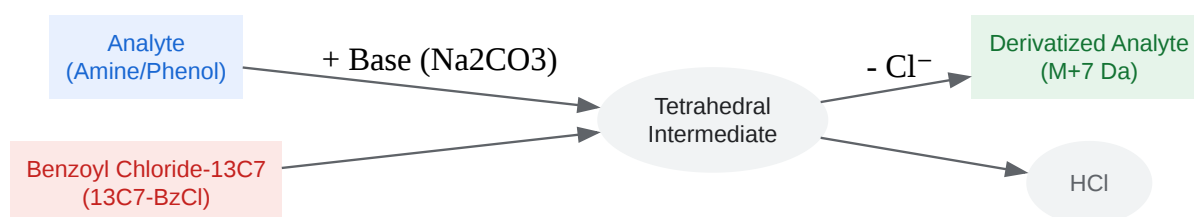
Technical Core: Derivatization Chemistry

Mechanism of Action

Benzoyl chloride reacts with nucleophilic functional groups (primary/secondary amines, phenols, thiols) via the Schotten-Baumann reaction.

- Function: Replaces active hydrogens with a non-polar benzoyl group.
- Benefit 1 (Chromatography): Increases retention on Reverse-Phase (C18) columns, moving polar analytes away from the solvent front (ion suppression zone).
- Benefit 2 (Detection): The benzoyl moiety enhances ionization efficiency in ESI(+) mode.
- Benefit 3 (Quantification): Co-injecting a sample derivatized with Unlabeled BzCl and a standard derivatized with BzCl-13C7 creates a perfect internal standard that co-elutes but is mass-resolved.

Reaction Pathway Visualization



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Figure 1: Reaction mechanism showing the incorporation of the $^{13}\text{C}_7$ -benzoyl tag onto a nucleophilic analyte.

Experimental Protocol: LC-MS/MS Derivatization

Objective: Derivatization of neurochemicals (e.g., dopamine, serotonin) in plasma using **Benzoyl Chloride- $^{13}\text{C}_7$** .

Reagents

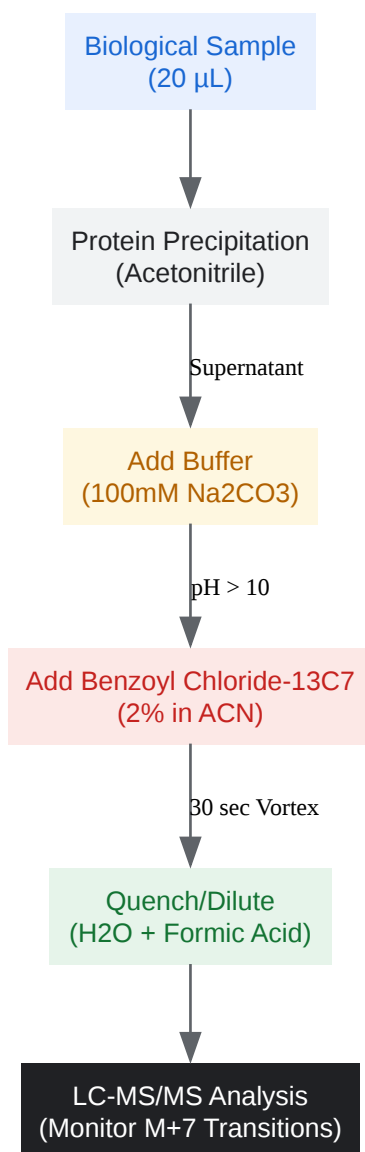
- Buffer: 100 mM Sodium Carbonate (Na_2CO_3), pH 11.
- Reagent A (Sample Label): 2% (v/v) Benzoyl Chloride (Unlabeled) in Acetonitrile.
- Reagent B (IS Label): 2% (v/v) **Benzoyl Chloride- $^{13}\text{C}_7$** in Acetonitrile.
- Stop Solution: 1% Formic Acid in water.

Workflow

- Sample Preparation:
 - Mix 20 μL Plasma + 10 μL Internal Standard (pre-labeled with Reagent B) OR spike sample with neat standard and label later (depending on workflow strategy).
 - Standard Workflow: Label samples with Unlabeled BzCl; Label Calibration Standards with BzCl- $^{13}\text{C}_7$ to use as IS.
- Derivatization Reaction:
 - Aliquot 20 μL Sample (supernatant after protein ppt).
 - Add 10 μL Na_2CO_3 (100 mM). Vortex.
 - Add 10 μL 2% Benzoyl Chloride (Unlabeled or $^{13}\text{C}_7$ depending on arm).
 - Vortex vigorously for 30 seconds. (Reaction is instantaneous at RT).

- Quenching:
 - Add 10 μ L Internal Standard (if using post-labeling addition method).
 - Add 50 μ L Water or Stop Solution to quench excess anhydride/chloride.
- Analysis:
 - Inject 5 μ L onto C18 UHPLC column.
 - Monitor MRM transitions. The $^{13}\text{C}_7$ -labeled analytes will show a precursor mass shift of +7.023 Da.

Workflow Diagram



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Figure 2: Step-by-step sample preparation workflow for targeted metabolomics.

References

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